

Safety and Handling of 3-(Trifluoromethoxy)thiophenol: A Technical Guide

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)thiophenol

Cat. No.: B1304652

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **3-(Trifluoromethoxy)thiophenol** (CAS No. 220239-66-7) is an aromatic organofluorine compound of increasing interest in pharmaceutical and agrochemical research. The presence of the trifluoromethoxy group can significantly influence a molecule's lipophilicity, metabolic stability, and binding affinity, making it a valuable moiety in drug design.^{[1][2][3]} This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-(Trifluoromethoxy)thiophenol** is presented in Table 1. This data is essential for the safe handling, storage, and use of the compound.

Table 1: Physical and Chemical Properties of **3-(Trifluoromethoxy)thiophenol**

Property	Value	Reference(s)
CAS Number	220239-66-7	[4]
Molecular Formula	C ₇ H ₅ F ₃ OS	[4]
Molecular Weight	194.18 g/mol	[4]
Appearance	Colorless liquid	Thermo Fisher Scientific
Odor	Stench	Fisher Scientific
Boiling Point	181.1 ± 35.0 °C (Predicted)	MySkinRecipes
Density	1.363 ± 0.06 g/cm ³ (Predicted)	MySkinRecipes
Refractive Index	1.477	Henan New Blue Chemical Co.,Ltd.
Solubility	Insoluble in water.	Fisher Scientific
Air Sensitivity	Air sensitive	Fisher Scientific, Henan New Blue Chemical Co.,Ltd.

Hazard Identification and GHS Classification

3-(Trifluoromethoxy)thiophenol is classified as a hazardous substance. A summary of its GHS classification is provided in Table 2. The GHS pictograms and hazard statements highlight the primary risks associated with this chemical.

Table 2: GHS Hazard Classification for **3-(Trifluoromethoxy)thiophenol**

Hazard Class	Category	GHS Pictogram(s)	Hazard Statement(s)	Reference(s)
Acute Toxicity, Oral	3 / 4	pericolo	H301: Toxic if swallowed H302: Harmful if swallowed	[4]
Acute Toxicity, Dermal	3 / 4	pericolo	H311: Toxic in contact with skin H312: Harmful in contact with skin	[4]
Acute Toxicity, Inhalation	-	-	Toxic if inhaled	Fisher Scientific
Skin Corrosion/Irritation	2	avvertimento	H315: Causes skin irritation	[4]
Serious Eye Damage/Eye Irritation	1 / 2A	pericolo	H318: Causes serious eye damage H319: Causes serious eye irritation	[4]
Specific Target Organ Toxicity (Single Exposure)	3	avvertimento	H335: May cause respiratory irritation	PubChem

Signal Word: Danger [4]

Safe Handling and Storage

Due to its hazardous nature and air sensitivity, strict adherence to the following handling and storage protocols is mandatory.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Handling

- Handle only in a chemical fume hood.[\[7\]](#)
- Avoid breathing vapors or mist.[\[5\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- As the compound is air-sensitive, handle under an inert atmosphere (e.g., nitrogen or argon).[\[9\]](#)[\[10\]](#)[\[11\]](#) Use air-free techniques such as a glove box or Schlenk line for transfers and reactions.[\[10\]](#)[\[11\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- Store under an inert atmosphere.[\[7\]](#)
- Keep away from heat, sparks, and open flames.[\[7\]](#)[\[12\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)
- The recommended storage is at room temperature, protected from light.

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[8\]](#)
- Specific Hazards: Emits toxic fumes under fire conditions. Vapors may form explosive mixtures with air.[\[7\]](#)
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Ensure adequate ventilation.[\[7\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[7\]](#)

Experimental Protocols (Illustrative)

While specific experimental protocols for **3-(Trifluoromethoxy)thiophenol** are not readily available in the searched literature, a general procedure for a common reaction involving an aryl thiol, such as S-alkylation, is provided below as a representative example. This is an illustrative protocol and must be adapted and optimized for the specific reaction being performed.

Illustrative Protocol: S-Alkylation of an Aryl Thiol

- **Preparation:** In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (nitrogen or argon), dissolve the aryl thiol (1.0 eq) in a suitable anhydrous solvent (e.g., DMF, THF, or acetonitrile).
- **Deprotonation:** Add a suitable base (e.g., sodium hydride, potassium carbonate, or triethylamine) (1.1 eq) portion-wise at 0 °C.
- **Reaction:** Allow the mixture to stir at 0 °C for 30 minutes, then add the alkylating agent (e.g., an alkyl halide) (1.05 eq) dropwise.
- **Monitoring:** Allow the reaction to warm to room temperature and stir until completion, monitoring by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.



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Illustrative workflow for the S-alkylation of an aryl thiol.

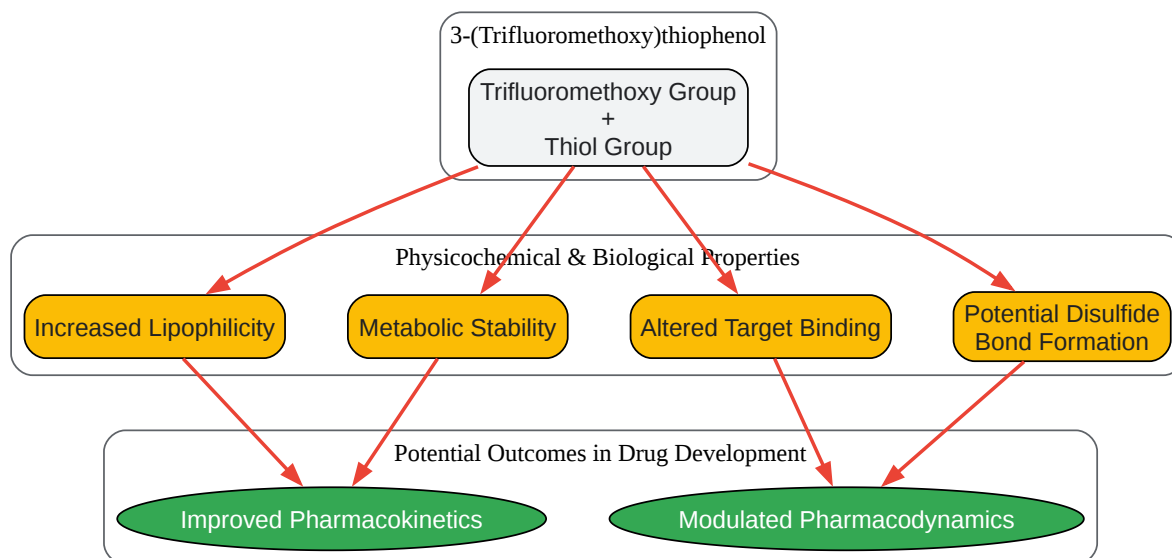
Biological Context and Signaling Pathways

Specific biological activities and effects on signaling pathways for **3-(Trifluoromethoxy)thiophenol** have not been extensively reported in the available literature. However, the trifluoromethoxy group is known to be a bioisostere of other functional groups and can significantly impact the pharmacokinetic properties of a molecule.^[2]

The introduction of a trifluoromethoxy group can:

- Increase Lipophilicity: This can enhance membrane permeability and oral bioavailability.^[2]
- Improve Metabolic Stability: The strong carbon-fluorine bonds are resistant to metabolic degradation, potentially increasing the half-life of a drug.^[2]
- Modulate Receptor Binding: The electron-withdrawing nature of the trifluoromethoxy group can alter the electronic properties of the aromatic ring, influencing interactions with biological targets.^[1]

Given that thiols can interact with biological systems, particularly through the formation of disulfide bonds with cysteine residues in proteins, it is plausible that **3-(Trifluoromethoxy)thiophenol** could modulate the activity of various enzymes and receptors. However, without specific experimental data, any potential effects on signaling pathways remain speculative.



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Potential influence of structural motifs on drug properties.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material.

[5]

Transportation Information

3-(Trifluoromethoxy)thiophenol is regulated for transport.

- DOT (US): UN number: 2810, Class: 6.1, Packing group: III, Proper shipping name: Toxic, liquids, organic, n.o.s. (**3-(Trifluoromethoxy)thiophenol**)[5]

- IATA: UN number: 2810, Class: 6.1, Packing group: III, Proper shipping name: Toxic liquid, organic, n.o.s. **(3-(Trifluoromethoxy)thiophenol)**
- IMDG: UN number: 2810, Class: 6.1, Packing group: III, Proper shipping name: Toxic liquid, organic, n.o.s. **(3-(Trifluoromethoxy)thiophenol)**

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). All laboratory personnel should be thoroughly trained in the safe handling of hazardous chemicals and should consult the most up-to-date safety information available from the supplier before use.

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